

N-Nitrosofolic acid CAS number and synonyms

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Compound of Interest

Compound Name: *N-Nitrosofolicacid*

Cat. No.: *B15389769*

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N-Nitrosofolic Acid: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of N-Nitrosofolic acid, a nitrosamine impurity and derivative of folic acid. This document consolidates critical information regarding its chemical identity, biological activity, and analytical detection methodologies to support research and development activities.

Chemical Identity

N-Nitrosofolic acid is a compound of interest due to its potential presence as an impurity in folic acid supplements and its biological activities, including reported cytotoxicity in cancer cells.^[1] There are two primary CAS numbers associated with N-Nitrosofolic acid, which may refer to isomers or the same compound in different databases.

CAS Number	IUPAC Name	Molecular Formula	Molecular Weight
29291-35-8	N-(4-(((2-amino-4-oxo-1,4-dihydropteridin-6-yl)methyl)amino)benzoyl)-N-nitroso-L-glutamic acid[1]	C19H18N8O7	470.40 g/mol
26360-21-4	(S)-2-(4-(((2-amino-4-oxo-1,4-dihydropteridin-6-yl)methyl)(nitroso)amino)benzamidopentanedioic acid[2]	C19H18N8O7	470.40 g/mol

Synonyms: The following are common synonyms for N-Nitrosofolic acid:

- CCRIS 466[1][3]
- N-nitroso-N-pteroyl-L-glutamic acid[1][3][4]
- Glutamic acid, N-nitroso-N-pteroyl-, L-[1][3][5]
- Nitrosofolic acid[1][2][5]
- N10-Nitroso Folic Acid[2][6]
- (4-(((2-Amino-4-oxo-4,8-dihydropteridin-6-yl)methyl)(nitroso)amino)benzoyl)-L-glutamic acid[5]

Quantitative Data Summary

The following tables summarize key quantitative data related to the biological activity and regulatory limits of N-Nitrosofolic acid.

Table 1: In Vitro Cytotoxicity

Cell Line	Assay Type	IC ₅₀ Value	Reference
Human Leukemia (HL-60)	Proliferation Inhibition	10–20 µM	[1]
Breast Cancer (MCF-7)	Proliferation Inhibition	10–20 µM	[1]

Table 2: Analytical and Regulatory Limits

Parameter	Value	Regulatory Body/Method	Reference
Maximum Permitted Daily Intake	1,500 ng/day	EMA & U.S. FDA	[7]
Limit of Quantification (in supplements)	10 µg/kg	LC-MS/MS	[7]
Limit of Detection (in supplements)	4 µg/g with respect to folic acid	LC-MS/MS	[8][9]
Limit of Quantification (in supplements)	10 µg/g with respect to folic acid	LC-MS/MS	[8][9]

Experimental Protocols

Determination of N-Nitrosofolic Acid in Folic Acid and Multivitamin Supplements by LC-MS/MS[8][9]

This section details the methodology for the quantification of N-Nitrosofolic acid in complex matrices such as multivitamin supplements.

1. Sample Preparation and Extraction:

- Internal Standard: Prepare a stock solution of N-nitroso folic acid-d4 (Isotope internal standard) at a concentration of 5 ng/mL.

- Extraction Solvent: Prepare a solution of 0.1% ammonia in methanol (MeOH) and water (9:1, v/v).
- Extraction Procedure:
 - Accurately weigh the sample to be analyzed.
 - Add a known volume of the internal standard solution.
 - Add the extraction solvent to the sample.
 - Vortex or sonicate the mixture to ensure complete extraction of the analyte.
 - Centrifuge the sample to pellet any solid material.
 - Collect the supernatant for LC-MS/MS analysis.

2. Liquid Chromatography (LC) Conditions:

- Mobile Phase A: 0.1% formic acid in deionized water.
- Mobile Phase B: Methanol.
- Gradient Elution: A suitable gradient program should be developed to achieve separation of N-Nitrosofolic acid from other matrix components.

3. Mass Spectrometry (MS) Conditions:

- Ionization Mode: Negative Ionization Mode.
- Scan Type: Multiple Reaction Monitoring (MRM).
- MRM Transitions: Specific precursor-to-product ion transitions for both N-Nitrosofolic acid and the deuterated internal standard must be determined and optimized.

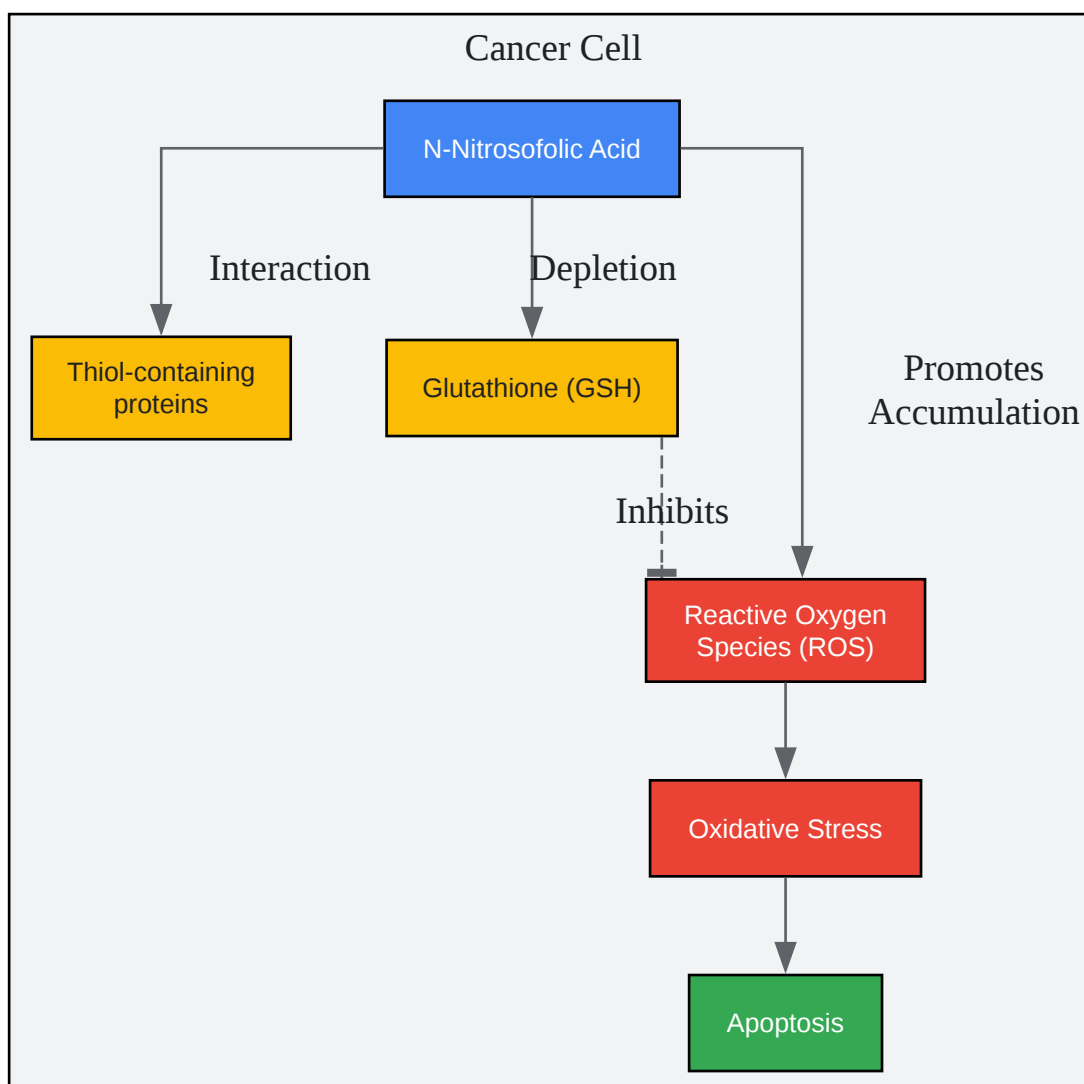
4. Method Validation:

- Linearity: Establish a calibration curve with a correlation coefficient (R^2) > 0.995.

- Accuracy: Determine the recovery, which should be within 83–110%.
- Precision: The relative standard deviation (RSD) should be $\leq 3\%$.
- Limits of Detection (LOD) and Quantification (LOQ): Establish the lowest concentration of the analyte that can be reliably detected and quantified.

Visualizations

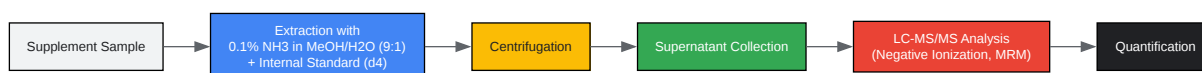
Proposed Mechanism of Action of N-Nitrosofolic Acid



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Caption: Proposed mechanism of N-Nitrosofolic acid inducing apoptosis in cancer cells.

Workflow for LC-MS/MS Analysis of N-Nitrosofolic Acid



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Caption: Analytical workflow for the quantification of N-Nitrosofolic acid.

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